

# 4-Amino-1-benzylpiperidine CAS number and properties

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## Compound of Interest

Compound Name: 4-Amino-1-benzylpiperidine

Cat. No.: B041602

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An In-depth Technical Guide to **4-Amino-1-benzylpiperidine**

## Introduction

**4-Amino-1-benzylpiperidine** is an organic compound belonging to the substituted piperidine class of molecules.<sup>[1]</sup> Characterized by a piperidine ring with an amino group at the 4-position and a benzyl group attached to the nitrogen atom, it is a versatile intermediate in the synthesis of more complex molecules.<sup>[1][2]</sup> Its structural features make it a valuable building block in medicinal chemistry and pharmaceutical development, particularly in the creation of analgesics, psychoactive agents, and other therapeutic compounds.<sup>[2][3]</sup> This technical guide provides a comprehensive overview of the properties, synthesis, applications, and safety considerations of **4-Amino-1-benzylpiperidine** for researchers, scientists, and drug development professionals.

## Chemical and Physical Properties

The chemical and physical properties of **4-Amino-1-benzylpiperidine** are summarized in the table below. The compound typically appears as a colorless to pale yellow liquid or a white to off-white solid, depending on its purity.<sup>[1][2]</sup> It possesses a characteristic amine-like odor.<sup>[1]</sup>

Property	Value
CAS Number	50541-93-0[1][2][4][5]
Molecular Formula	C <sub>12</sub> H <sub>18</sub> N <sub>2</sub> [1][2][4][6]
Molecular Weight	190.28 g/mol [4]
Appearance	Clear colorless to light yellow liquid[2][5] or white to off-white solid[1]
Melting Point	90-93 °C[5] (Another source reports 56-60 °C[7])
Boiling Point	306 °C at 760 mmHg[5]
Density	0.933 g/mL at 25 °C[8] (Another source reports 1.068 g/cm <sup>3</sup> [5])
Refractive Index	n <sub>20/D</sub> 1.543[8] (Another source reports 1.555[5])
Solubility	Soluble in organic solvents like ethanol and dichloromethane.[1][7] Limited solubility in water.[1]
Flash Point	110 °C (230 °F) - closed cup
EINECS Number	256-620-9[1]

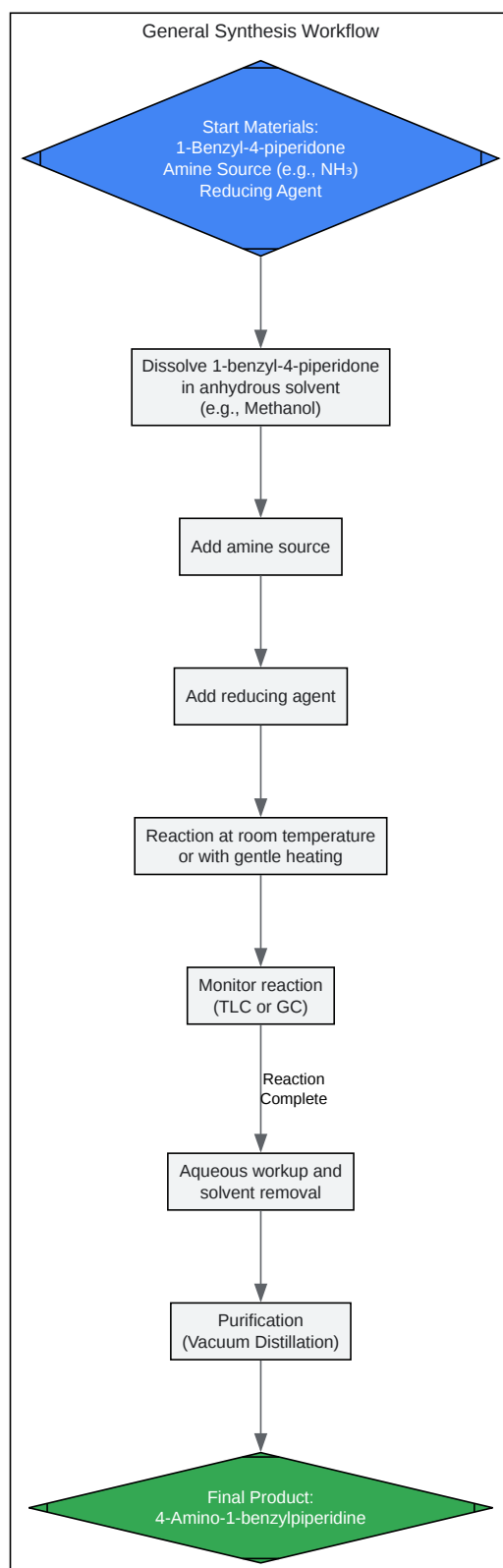
## Synthesis

A common and efficient method for the synthesis of **4-Amino-1-benzylpiperidine** is through the reductive amination of 1-benzyl-4-piperidone.[1] This process involves the reaction of the ketone with an amine source, such as ammonia or ammonium acetate, in the presence of a reducing agent.

## Experimental Protocol: Reductive Amination

A general procedure for the synthesis of **4-Amino-1-benzylpiperidine** via reductive amination is as follows:

- **Reaction Setup:** In a suitable reaction vessel, 1-benzyl-4-piperidone is dissolved in an anhydrous solvent, typically methanol or tetrahydrofuran.[1]
- **Amine Source:** An excess of an amine source, such as ammonia or ammonium acetate, is added to the solution.
- **Reduction:** A reducing agent, for instance, sodium cyanoborohydride or catalytic hydrogenation, is introduced to the mixture.[1] The reaction is typically conducted at room temperature or with gentle heating.[1]
- **Monitoring:** The progress of the reaction is monitored using techniques like Thin Layer Chromatography (TLC) or Gas Chromatography (GC) until the starting material is consumed.
- **Workup:** Upon completion, the reaction mixture is quenched, and the solvent is removed under reduced pressure. The residue is then subjected to an aqueous workup to remove inorganic salts.
- **Purification:** The crude product is purified by a suitable method, such as distillation under vacuum or column chromatography, to yield pure **4-Amino-1-benzylpiperidine**. [8]



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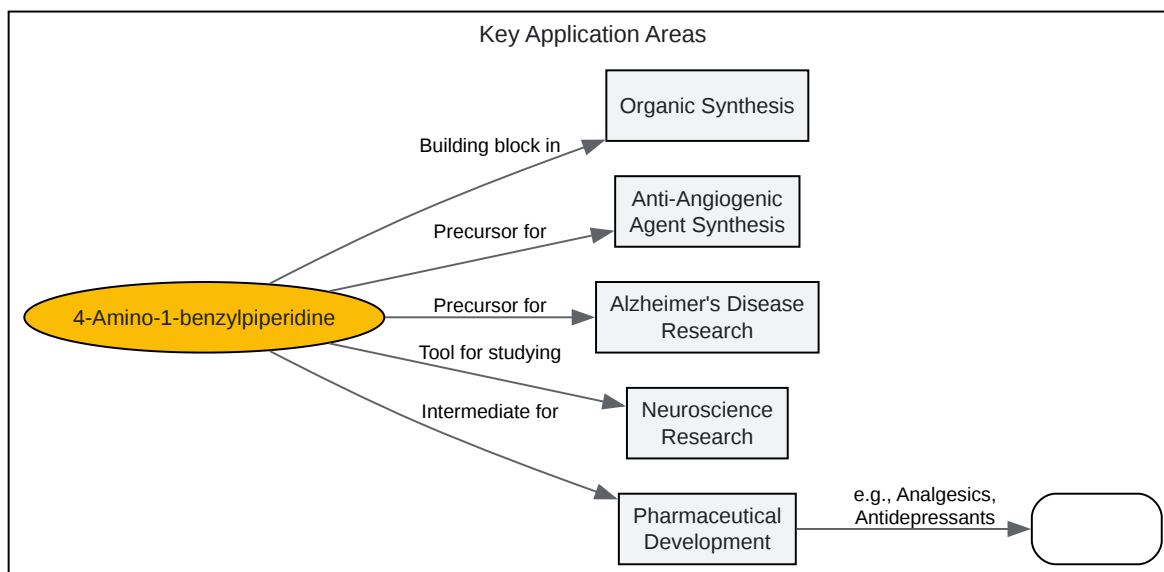
Caption: General workflow for the synthesis of **4-Amino-1-benzylpiperidine**.

## Applications in Research and Drug Development

**4-Amino-1-benzylpiperidine** is a crucial intermediate in the pharmaceutical industry due to its versatile chemical nature.<sup>[2]</sup>

- **Pharmaceutical Development:** It serves as a key building block in the synthesis of various pharmaceuticals, notably in the development of analgesics and antidepressants.<sup>[2]</sup>
- **Neuroscience Research:** The compound is utilized in studies focusing on neurotransmitter systems, aiding in the understanding of drug mechanisms related to mood and pain perception.<sup>[2]</sup>
- **Alzheimer's Disease Research:** It is used in the preparation of 4-substituted coumarins, which are investigated as novel acetylcholinesterase inhibitors for potential therapeutic approaches to Alzheimer's disease.<sup>[5]</sup>
- **Anti-angiogenic Agents:** The synthesis of certain nicotinamide derivatives with anti-angiogenic properties also employs **4-Amino-1-benzylpiperidine** as a precursor.<sup>[5]</sup>
- **Organic Synthesis:** Beyond pharmaceuticals, its reactivity allows for straightforward modifications, making it a valuable tool in the development of novel materials and chemical processes.<sup>[2]</sup>

The N-benzyl piperidine motif, in general, is frequently used in drug discovery to enhance efficacy and fine-tune the physicochemical properties of drug candidates.<sup>[9]</sup> It can participate in crucial cation- $\pi$  interactions with target proteins.<sup>[9]</sup>



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Caption: Applications of **4-Amino-1-benzylpiperidine** in various research fields.

## Safety and Handling

**4-Amino-1-benzylpiperidine** is classified as an irritant and requires careful handling to avoid exposure.

- Hazards: It is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).<sup>[10]</sup>
- Precautionary Measures: When handling this compound, it is essential to wear appropriate personal protective equipment (PPE), including gloves, eye protection, and a respirator if ventilation is inadequate.<sup>[11]</sup> Work should be conducted in a well-ventilated area.<sup>[10][11]</sup>
- First Aid: In case of skin contact, wash the affected area with plenty of soap and water.<sup>[11]</sup> <sup>[12]</sup> If inhaled, move the person to fresh air.<sup>[10][11]</sup> In case of eye contact, rinse cautiously with water for several minutes.<sup>[10][11]</sup>

- Storage: The compound should be stored in a tightly closed container in a dry, cool, and well-ventilated place.[5][11] It is also recommended to store it under an inert gas like nitrogen as it can be air sensitive.[1]

## Conclusion

**4-Amino-1-benzylpiperidine**, with a CAS number of 50541-93-0, is a significant chemical intermediate with a well-defined profile of properties and synthetic routes. Its primary value lies in its role as a versatile building block in the pharmaceutical industry, contributing to the development of a wide range of therapeutic agents. Researchers and drug development professionals can leverage its reactivity and structural features for the synthesis of novel compounds. Adherence to proper safety and handling protocols is crucial when working with this compound due to its irritant nature.

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